

4-Chloro-7-ethoxy-6-nitroquinazoline molecular weight and formula

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Compound of Interest

Compound Name: 4-Chloro-7-ethoxy-6-nitroquinazoline

CAS No.: 936954-10-8

Cat. No.: B2864715

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An In-Depth Technical Guide to **4-Chloro-7-ethoxy-6-nitroquinazoline**

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Abstract

This technical guide provides a comprehensive overview of **4-Chloro-7-ethoxy-6-nitroquinazoline**, a heterocyclic compound of significant interest in medicinal chemistry and drug development. Although direct extensive literature on this specific analogue is emerging, this document synthesizes information from closely related quinazoline derivatives to project its chemical properties, reactivity, and potential applications. This guide is intended for researchers, scientists, and professionals in the field of drug development, offering insights into its synthesis, potential as a pharmaceutical intermediate, and necessary handling protocols. The content is structured to provide both theoretical understanding and practical guidance, grounded in established chemical principles and supported by authoritative references.

Introduction

Quinazoline derivatives are a prominent class of nitrogen-containing heterocyclic compounds that form the core scaffold of numerous biologically active molecules. Their versatile chemical nature allows for a wide range of structural modifications, leading to compounds with diverse therapeutic applications. Notably, 4-anilinoquinazoline derivatives such as gefitinib and erlotinib have been successfully developed as tyrosine kinase inhibitors (TKIs) for cancer therapy.

4-Chloro-7-ethoxy-6-nitroquinazoline belongs to this important class of compounds. The presence of a chlorine atom at the 4-position, a nitro group at the 6-position, and an ethoxy group at the 7-position imparts specific electronic properties that make it a highly reactive and valuable intermediate for the synthesis of more complex molecules. The chloro group serves as an excellent leaving group for nucleophilic aromatic substitution (S_NAr) reactions, while the electron-withdrawing nitro group further activates the quinazoline ring system for such substitutions.

This guide will delve into the molecular characteristics, a proposed synthetic route, expected reactivity, and potential applications of **4-Chloro-7-ethoxy-6-nitroquinazoline**, providing a foundational resource for its use in research and development.

Molecular and Physicochemical Properties

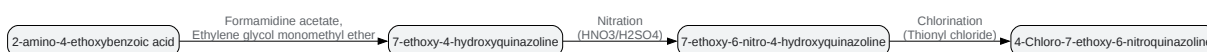
The fundamental molecular and physicochemical properties of **4-Chloro-7-ethoxy-6-nitroquinazoline** are summarized below. These have been calculated based on its chemical structure.

Property	Value
Molecular Formula	C10H8ClN3O3
Molecular Weight	253.64 g/mol
Appearance	Expected to be a pale yellow solid, by analogy to similar compounds.[1]
Solubility	Expected to be soluble in common organic solvents like DMF, DMSO, and chlorinated solvents.
Storage Conditions	Store at 0-8 °C, protected from moisture.[1]

Proposed Synthesis Pathway

A plausible synthetic route for **4-Chloro-7-ethoxy-6-nitroquinazoline** can be extrapolated from established methods for analogous compounds, such as 4,7-dichloro-6-nitroquinazoline.[2] The proposed multi-step synthesis starts from 2-amino-4-ethoxybenzoic acid and involves condensation, nitration, and chlorination.

Synthesis Workflow Diagram



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Caption: Proposed synthesis workflow for **4-Chloro-7-ethoxy-6-nitroquinazoline**.

Step-by-Step Experimental Protocol

Step 1: Synthesis of 7-ethoxy-4-hydroxyquinazoline

- To a solution of 2-amino-4-ethoxybenzoic acid in ethylene glycol monomethyl ether, add formamidinium acetate.

- Reflux the mixture with stirring for several hours until the reaction is complete, monitoring by Thin Layer Chromatography (TLC).
- Cool the reaction mixture and collect the precipitated product by filtration.
- Wash the product with a suitable solvent (e.g., ethanol) and dry under vacuum to yield 7-ethoxy-4-hydroxyquinazoline.

Step 2: Synthesis of 7-ethoxy-6-nitro-4-hydroxyquinazoline

- Carefully add 7-ethoxy-4-hydroxyquinazoline to a cooled mixture of concentrated nitric acid and sulfuric acid.
- Maintain the temperature while stirring until the nitration is complete (monitored by TLC).
- Pour the reaction mixture onto ice and collect the precipitated product by filtration.
- Wash the product with water until neutral and dry to obtain 7-ethoxy-6-nitro-4-hydroxyquinazoline. Isomer purification may be necessary.[\[3\]](#)

Step 3: Synthesis of 4-Chloro-7-ethoxy-6-nitroquinazoline

- A mixture of 7-ethoxy-6-nitro-4-hydroxyquinazoline, thionyl chloride, and a catalytic amount of N,N-dimethylformamide is heated.[\[2\]](#)
- The reaction mixture is refluxed until the conversion is complete.
- Excess thionyl chloride is removed by rotary evaporation under reduced pressure.
- Toluene is added and evaporated to remove residual thionyl chloride, yielding the crude product.
- Recrystallization from a suitable solvent can be performed for purification.

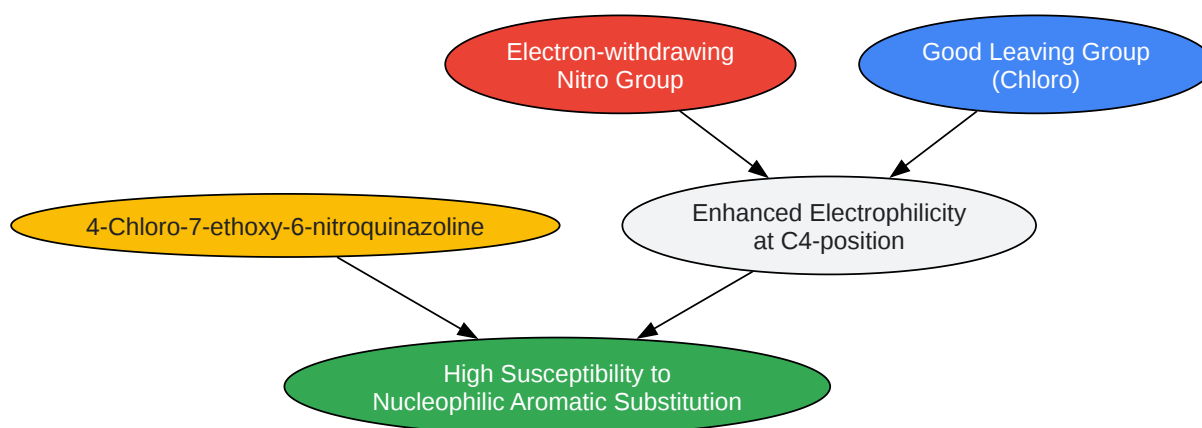
Chemical Reactivity and Applications

Reactivity Profile

The reactivity of **4-Chloro-7-ethoxy-6-nitroquinazoline** is primarily dictated by the quinazoline core and its substituents. The chlorine atom at the 4-position is a good leaving group, and its displacement is facilitated by the electron-withdrawing nitro group at the 6-position. This makes the compound an excellent substrate for nucleophilic aromatic substitution (S_NAr) reactions.

The ortho- and para-directing effects of the nitro group enhance the electrophilicity of the carbon atom at the 4-position, making it susceptible to attack by a wide range of nucleophiles, including amines, alcohols, and thiols. This high reactivity is a key feature that enables its use as a versatile building block in organic synthesis.

Logical Relationship of Reactivity



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Caption: Logical relationship illustrating the reactivity of the title compound.

Applications in Drug Development

Given the established role of quinazoline derivatives in medicine, **4-Chloro-7-ethoxy-6-nitroquinazoline** is a promising intermediate for the synthesis of novel therapeutic agents, particularly in oncology.^{[1][4]} Its structural features are analogous to intermediates used in the synthesis of known tyrosine kinase inhibitors.

- **Intermediate for Kinase Inhibitors:** This compound can serve as a key building block for creating libraries of substituted quinazolines to be screened for activity against various protein kinases. The 4-position can be functionalized with different aniline derivatives, a common motif in many TKIs.
- **Probe for Biochemical Research:** Its reactivity can be exploited to design chemical probes for studying enzyme inhibition and receptor interactions, aiding in the elucidation of biological pathways and disease mechanisms.[1]

Safety and Handling

Based on the safety data for structurally similar compounds like 4-chloro-6-nitroquinazoline and other chlorinated nitroaromatics, **4-Chloro-7-ethoxy-6-nitroquinazoline** should be handled with care.[5][6]

Hazard Identification

- **Acute Toxicity:** Harmful if swallowed.[6]
- **Skin Corrosion/Irritation:** Causes skin irritation.[6]
- **Eye Damage/Irritation:** Causes serious eye irritation.[6]
- **Respiratory Irritation:** May cause respiratory irritation.[6]

Recommended Handling Procedures

- **Personal Protective Equipment (PPE):** Wear protective gloves, clothing, eye protection, and face protection.
- **Ventilation:** Use only outdoors or in a well-ventilated area. Ensure that eyewash stations and safety showers are close to the workstation.
- **First Aid Measures:**
 - In case of skin contact: Wash off immediately with plenty of soap and water.[7]

- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[8]
- If inhaled: Remove person to fresh air and keep comfortable for breathing.[7]
- If swallowed: Do NOT induce vomiting. Call a physician or poison control center immediately.[5]

Conclusion

4-Chloro-7-ethoxy-6-nitroquinazoline is a valuable heterocyclic compound with significant potential as a chemical intermediate in the synthesis of pharmacologically active molecules. Its projected reactivity, driven by the chloro and nitro substituents, makes it an ideal substrate for constructing diverse molecular architectures. While this guide provides a foundational understanding based on analogous compounds, further experimental validation of its properties and reactivity is warranted. Researchers and drug development professionals can leverage the information presented here to explore the synthetic utility of this compound in their research endeavors.

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